

# An In-depth Technical Guide on the Physicochemical Properties of Quinine Sulfate

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## Compound of Interest

Compound Name: Quinamine

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This technical guide provides a comprehensive overview of the core physicochemical properties of quinine sulfate. The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and a visual representation of its primary mechanism of action.

## Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of quinine sulfate, facilitating easy comparison and reference.

Table 1: General Physicochemical Properties

Property	Value	Reference(s)
Chemical Name	(8S,9R)-6'-Methoxycinchonan-9-ol sulfate (2:1) dihydrate	[1]
Molecular Formula	(C <sub>20</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub> ) <sub>2</sub> ·H <sub>2</sub> SO <sub>4</sub> ·2H <sub>2</sub> O	[1]
Molar Mass	782.96 g/mol	[1]
Appearance	White to slightly yellow, fine, needle-like crystalline powder.	[2][3]
Odor	Odorless	
Taste	Very bitter	
Melting Point	Anhydrous: 234-236 °C; Dihydrate: ~225 °C (decomposes)	
pKa	pKa <sub>1</sub> : 4.1 (quinolone group), pKa <sub>2</sub> : 8.5 (quinuclidinyl group)	
Optical Rotation [α] <sub>D</sub>	-240° to -248° (c=2 in 0.1 N HCl)	
logP (o/w)	3.44 (estimated)	

Table 2: Solubility Profile

Solvent	Solubility	Reference(s)
Water	Slightly soluble (1 in 810 at 25 °C); Sparingly soluble in boiling water.	
Ethanol	Slightly soluble (1 in 120 at 25 °C); Soluble at 80 °C.	
Chloroform	Slightly soluble	
Ether	Practically insoluble	
Acetic Acid (100%)	Freely soluble	
Chloroform-Ethanol (2:1)	Readily soluble	
Acidic Solutions	Highly soluble	

Table 3: Spectroscopic Properties

Technique	Wavelength ( $\lambda$ )	Molar Absorptivity ( $\epsilon$ ) / Quantum Yield ( $\Phi$ )	Solvent	Reference(s)
UV-Vis Absorption	349 nm	5700 M <sup>-1</sup> cm <sup>-1</sup>	0.5 M H <sub>2</sub> SO <sub>4</sub>	
Fluorescence Emission	~450 nm	$\Phi = 0.546$	0.05 M H <sub>2</sub> SO <sub>4</sub>	

## Experimental Protocols

This section details the methodologies for determining some of the key physicochemical properties of quinine sulfate.

### 2.1. Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is employed to determine the melting point and thermal behavior of quinine sulfate.

- Instrument: A calibrated Differential Scanning Calorimeter (e.g., DSC Q20, TA Instruments).
- Sample Preparation: Accurately weigh 1-10 mg of quinine sulfate into an aluminum pan.
- DSC Scan Parameters:
  - Temperature Range: 25 °C to 250 °C.
  - Heating Rate: 2 °C per minute.
  - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
- Procedure:
  - Calibrate the instrument for temperature and heat flow using an indium standard.
  - Place the sealed sample pan and an empty reference pan into the DSC cell.
  - Initiate the temperature scan according to the defined parameters.
  - Record the heat flow as a function of temperature. The melting point is determined as the onset or peak of the endothermic event on the resulting thermogram. For the dihydrate form, a broad endotherm corresponding to desolvation may be observed prior to the sharp melting endotherm of the anhydrous form.

## 2.2. Determination of Aqueous Solubility by UV-Vis Spectrophotometry

This protocol outlines a common method for determining the solubility of quinine sulfate in an aqueous medium.

- Apparatus: UV-Vis Spectrophotometer, water bath shaker, 0.45 µm membrane filters.
- Procedure:
  - Preparation of a Calibration Curve:

- Prepare a stock solution of quinine sulfate of a known concentration in 0.1 N HCl.
- Create a series of standard solutions by serial dilution of the stock solution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), approximately 348 nm.
- Plot a calibration curve of absorbance versus concentration.
- Solubility Measurement:
  - Add an excess amount of quinine sulfate to a known volume of purified water in a sealed container.
  - Equilibrate the suspension by shaking in a constant temperature water bath (e.g., 25 °C) for 24 hours to ensure saturation.
  - Withdraw a sample and immediately filter it through a 0.45  $\mu\text{m}$  membrane filter to remove undissolved solid.
  - Dilute the filtrate with 0.1 N HCl to a concentration that falls within the range of the calibration curve.
  - Measure the absorbance of the diluted filtrate at  $\lambda_{\text{max}}$ .
  - Calculate the concentration of quinine sulfate in the filtrate using the calibration curve equation. This concentration represents the aqueous solubility at the specified temperature.

### 2.3. Quantification by High-Performance Liquid Chromatography (HPLC)

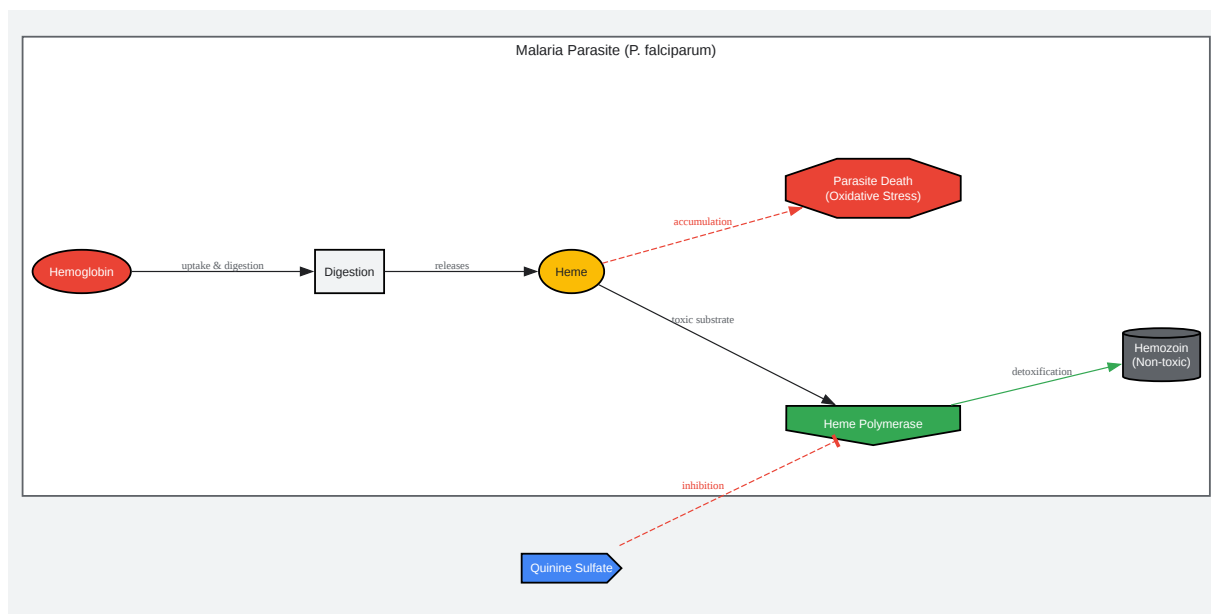
Reverse-phase HPLC is a precise method for the quantification of quinine sulfate in various formulations.

- Instrumentation: A standard HPLC system with a UV detector and a C18 column (e.g., 4.6 x 250 mm, 5  $\mu\text{m}$  particle size).
- Chromatographic Conditions:

- Mobile Phase: A degassed mixture of methanol and water (e.g., 30:70 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 233 nm.
- Injection Volume: 20  $\mu$ L.
- Column Temperature: Ambient.
- Procedure:
  - Standard Solution Preparation: Prepare a stock solution of quinine sulfate standard in the mobile phase. Create a series of working standard solutions of known concentrations (e.g., 10-50  $\mu$ g/mL).
  - Sample Preparation: Accurately weigh and dissolve the sample containing quinine sulfate in the mobile phase to achieve a concentration within the calibration range. Filter the sample solution through a 0.45  $\mu$ m filter.
  - Analysis: Inject the standard and sample solutions into the HPLC system. The retention time for quinine sulfate is used for identification, and the peak area is used for quantification against the calibration curve derived from the standard solutions.

## Mandatory Visualization: Mechanism of Action

The primary antimalarial action of quinine sulfate involves the disruption of heme detoxification within the *Plasmodium falciparum* parasite. The following diagram illustrates this key pathway.



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